

Essential Safety and Logistics for Handling Protocatechuic Acid-13C7

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Compound of Interest

Compound Name: Protocatechuic acid-13C7

Cat. No.: B12384039

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For Researchers, Scientists, and Drug Development Professionals: A guide to the safe handling, storage, and disposal of **Protocatechuic acid-13C7**, ensuring laboratory safety and procedural integrity.

Protocatechuic acid-13C7 is a stable, non-radioactive isotopically labeled compound. Its chemical properties and associated hazards are considered identical to its unlabeled counterpart, protocatechuic acid.^[1] Therefore, safety precautions are dictated by the chemical nature of the molecule rather than its isotopic composition.^[1] The primary hazards associated with protocatechuic acid are skin irritation, serious eye irritation, and potential respiratory tract irritation.^{[2][3][4]} Adherence to standard laboratory safety protocols is essential to mitigate these risks.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical when handling **Protocatechuic acid-13C7**. The following table summarizes the required PPE:

PPE Category	Item	Standard/Specification	Purpose
Eye/Face Protection	Safety Goggles	EN 166 (EU) or NIOSH (US) approved	Protects against splashes and dust.[2][5]
Face Shield	-	Recommended in addition to goggles for full-face protection against splashes.[6]	
Skin Protection	Chemical-resistant Gloves	Nitrile or Butyl Rubber (Tested to EN 374)	Prevents direct skin contact and potential irritation.[2][6]
Laboratory Coat	Impervious clothing	Protects skin and personal clothing from contamination.[4][5][7]	
Respiratory Protection	NIOSH-approved Respirator (e.g., N95) or Full-face Respirator	-	Required when handling powders that can be aerosolized or if exposure limits are exceeded.[3][5]

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood, especially when handling the powdered form to minimize dust formation.[1]
- Ensure that an eyewash station and a safety shower are readily accessible.[3]

2. Handling the Compound:

- Before use, carefully review the Safety Data Sheet (SDS) for unlabeled protocatechuic acid.

- Wear the appropriate PPE as detailed in the table above.
- Avoid direct contact with skin, eyes, and clothing.[8]
- Minimize the generation of dust when weighing or transferring the solid material.[1]
- Use non-sparking tools to prevent ignition sources.[5]

3. Storage:

- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated place.[5]
- Keep away from incompatible materials such as strong oxidizers.
- The recommended storage temperature is between 15–25 °C.[2]

4. Accidental Release Measures:

- In case of a spill, avoid dust formation.[5]
- Wear appropriate PPE, including respiratory protection.
- Carefully sweep up or contain the spilled material.
- Collect the material in a suitable, closed container for disposal.[4][5]
- Prevent the substance from entering drains.[4][5]

Disposal Plan

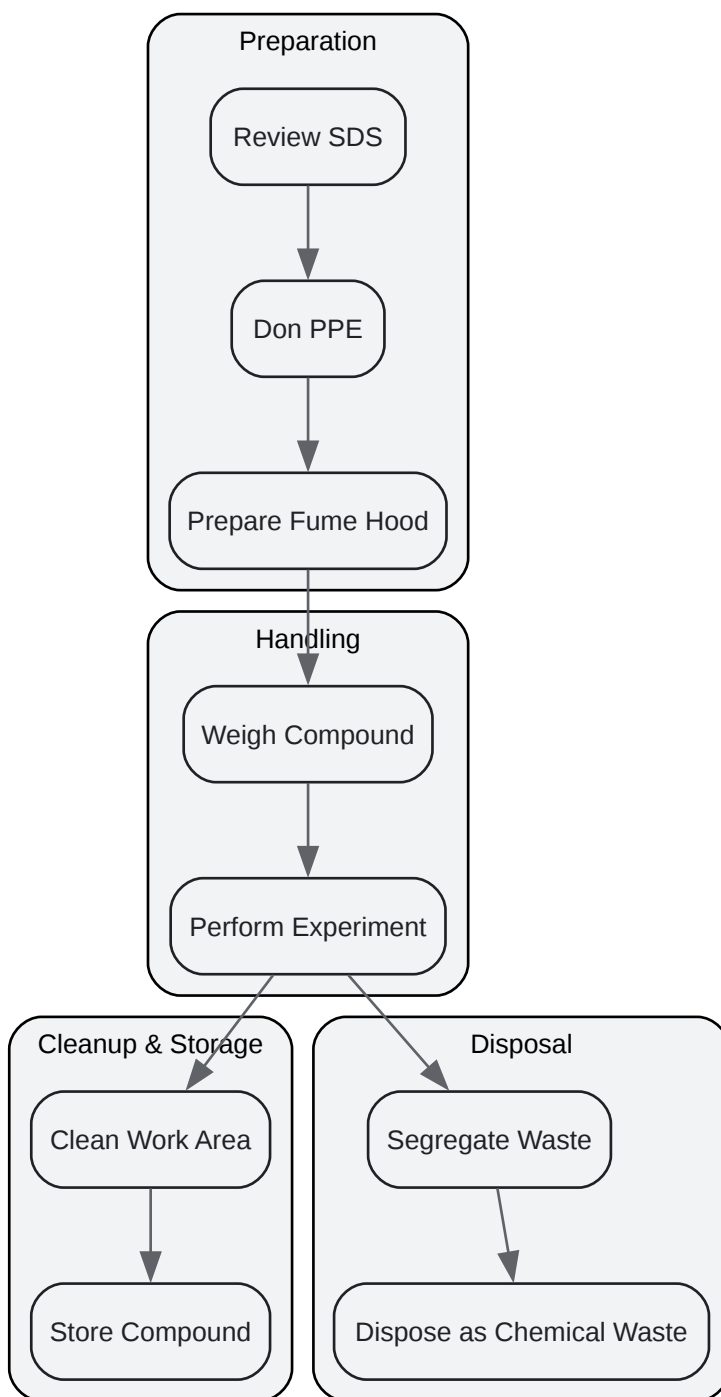
As **Protocatechuic acid-13C7** is a stable, non-radioactive compound, no special precautions for radioactive waste are necessary.[9] The disposal method should be in accordance with local, state, and federal regulations for chemical waste.

- Dispose of the compound and any contaminated materials (e.g., gloves, weighing paper) in a designated chemical waste container.
- Do not mix with general laboratory waste.[9]

- If required, contact a licensed professional waste disposal company.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling of **Protocatechuic acid-13C7**, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **Protocatechuic Acid-13C7**.

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